

A Technical Guide to the Physicochemical Properties of 2-Butyne

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Compound of Interest

Compound Name: 2-Butyne

Cat. No.: B1218202

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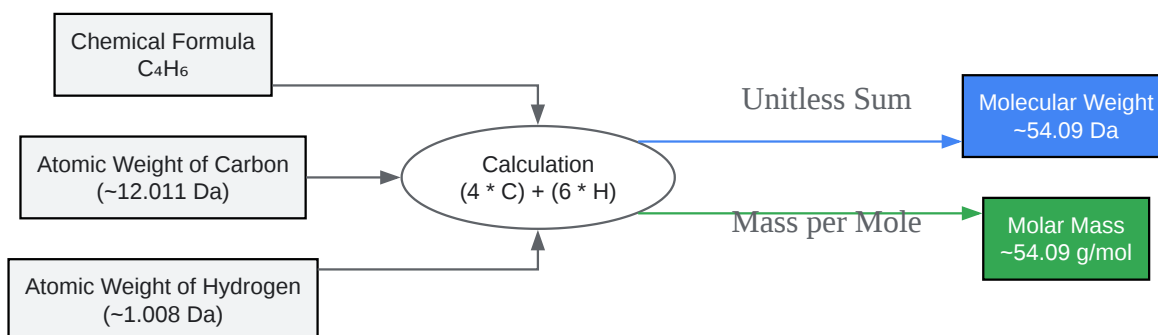
This guide provides an in-depth overview of the core physicochemical properties of **2-Butyne** (also known as dimethylacetylene or crotonylene), a symmetrical alkyne of interest in organic synthesis and physical chemistry. The following sections detail its molecular weight, density, and molar mass, along with the experimental protocols for their determination. This document is intended for researchers, scientists, and professionals in drug development who utilize alkynes as building blocks or study their fundamental properties.

Core Physicochemical Data

2-Butyne is a colorless, volatile, and flammable liquid at standard conditions.^[1] Its fundamental properties are crucial for its application in synthesis, such as its use in the production of alkylated hydroquinones for Vitamin E synthesis and as a pharmaceutical intermediate.^{[2][3]} A summary of its key quantitative data is presented below.

Property	Value	Units	Conditions
Molecular Formula	C ₄ H ₆	-	-
Molar Mass	54.09 g/mol	g/mol	-
Molecular Weight	54.09	Da	-
Density	0.691	g/mL	at 25 °C

The terms molar mass and molecular weight are often used interchangeably in chemistry. However, they are distinct quantities. Molecular weight is a dimensionless quantity, while molar mass is the mass of one mole of a substance, expressed in g/mol .[4] The numerical values, derived from the chemical formula C_4H_6 and standard atomic weights, are identical.[5][6]



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Fig. 1: Relationship between chemical formula and mass calculations.

Experimental Protocols

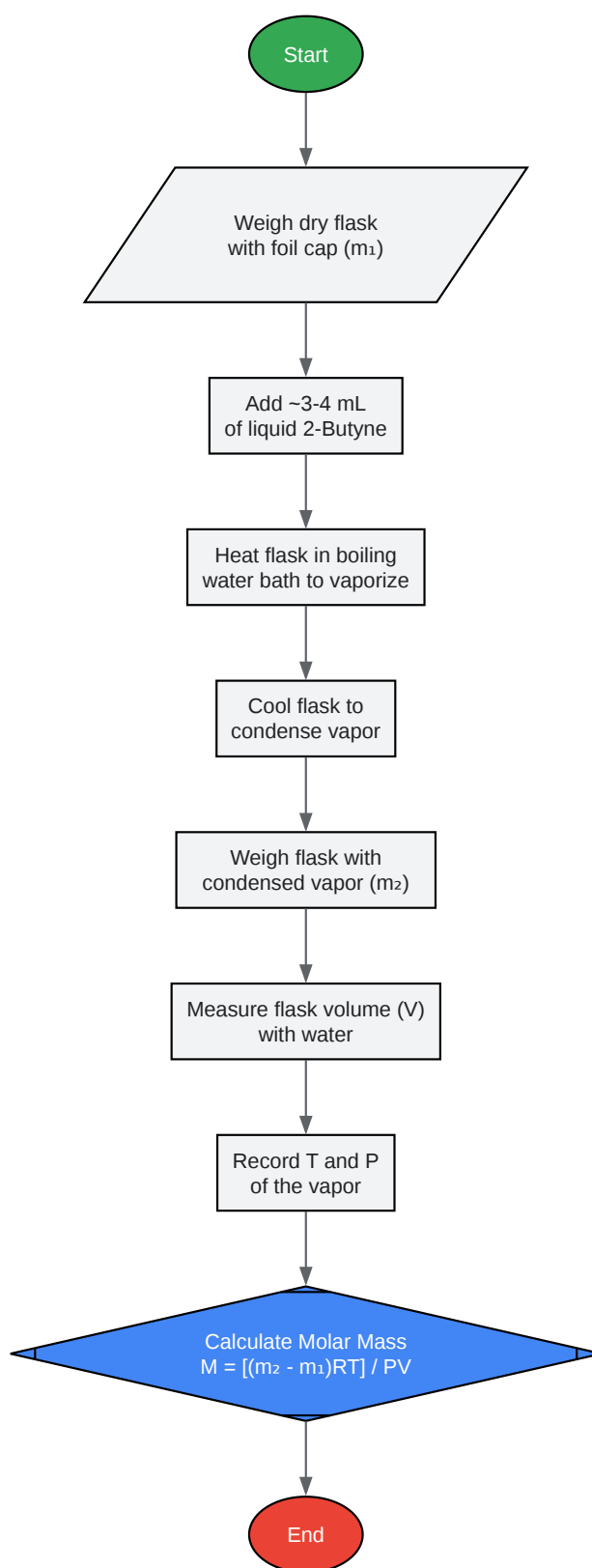
The accurate determination of **2-Butyne**'s physical properties is essential for its use in quantitative chemical applications. The following sections describe standard laboratory procedures for measuring its molar mass and density.

The molar mass of a volatile liquid like **2-Butyne** can be determined using the Dumas method, also known as the vapor density method.[7] This protocol relies on the ideal gas law ($PV=nRT$) by measuring the mass of a known volume of the substance's vapor at a specific temperature and pressure.[8]

Methodology:

- Preparation: Weigh a clean, dry Erlenmeyer flask fitted with a foil cap containing a small pinhole.
- Sample Introduction: Add a small volume (a few milliliters) of liquid **2-Butyne** to the flask.

- Vaporization: Submerge the flask in a boiling water bath, ensuring the majority of the flask is heated. The **2-Butyne** will vaporize, and its vapor will displace the air in the flask, with excess vapor escaping through the pinhole.
- Equilibration: Continue heating until all the liquid has turned to vapor and no more vapor is seen escaping. At this point, the flask is filled with **2-Butyne** vapor at the temperature of the boiling water and the ambient atmospheric pressure.
- Condensation & Mass Measurement: Remove the flask, dry it completely, and allow it to cool to room temperature. The vapor inside will condense back into a liquid. Weigh the flask, cap, and the condensed **2-Butyne**.
- Volume Determination: Fill the empty flask completely with water and measure the volume of the water to determine the internal volume of the flask.
- Data Collection: Record the barometric pressure and the temperature of the boiling water bath.
- Calculation: The molar mass (M) is calculated using the ideal gas law, rearranged as $M = \frac{(mRT)}{(PV)}$, where 'm' is the mass of the condensed vapor.^[7]



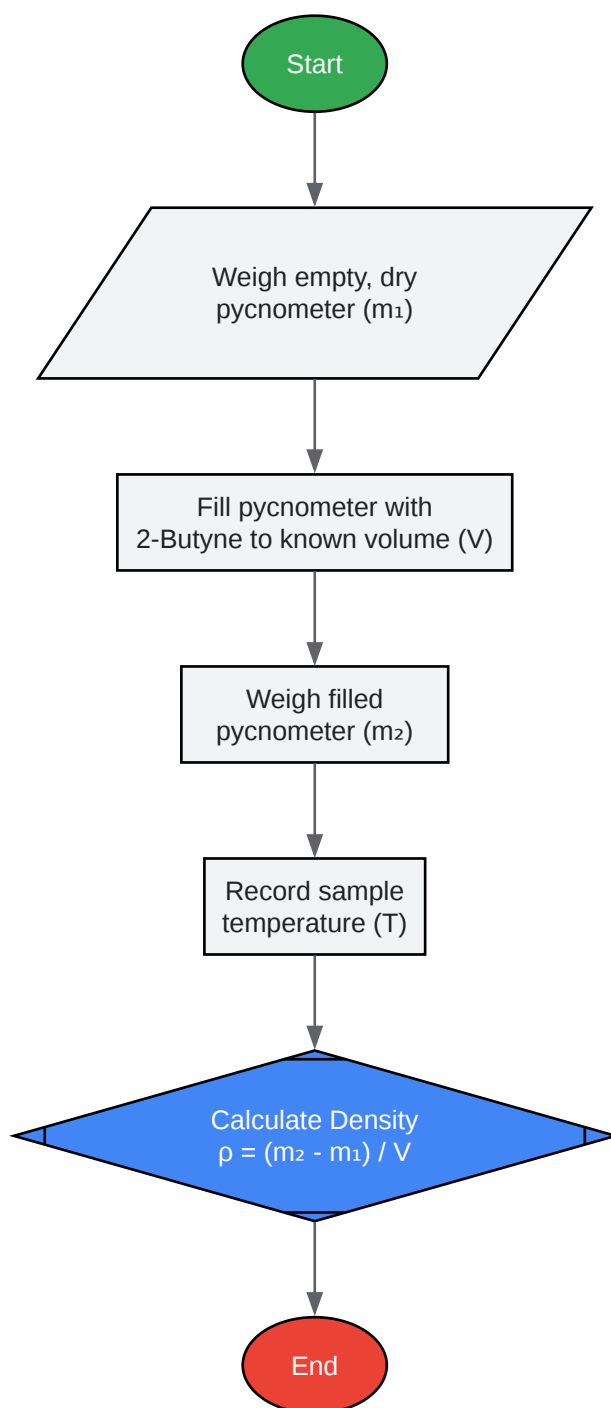
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Fig. 2: Workflow for molar mass determination by the vapor density method.

The density of a liquid is its mass per unit volume. For a volatile substance like **2-Butyne**, measurements should be performed carefully to minimize evaporative loss.

Methodology:

- **Mass of Container:** Weigh a clean, dry volumetric flask or pycnometer of a known volume (e.g., 10 mL) with its stopper.
- **Sample Addition:** Fill the container precisely to the calibration mark with **2-Butyne**. Work quickly and cap the container immediately to prevent evaporation.
- **Mass of Sample:** Weigh the filled container. The difference between this mass and the initial mass gives the mass of the **2-Butyne**.
- **Temperature Control:** Measure and record the temperature of the **2-Butyne**, as density is temperature-dependent.
- **Calculation:** Calculate the density by dividing the measured mass of the **2-Butyne** by the known volume of the container.^[9] Repeat the measurement to ensure precision.



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Fig. 3: Workflow for the experimental determination of liquid density.

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